

# Application Note: Determination of Sodium Cyanurate by HPLC-UV

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## Compound of Interest

Compound Name: Sodium cyanurate

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## Introduction

**Sodium cyanurate** is the sodium salt of cyanuric acid. Cyanuric acid and its chlorinated derivatives are widely used as disinfectants, herbicides, and as a stabilizer for chlorine in swimming pools and industrial water treatment processes.[1][2][3] Monitoring the concentration of cyanurate is crucial for ensuring its efficacy and for assessing potential environmental and health impacts. This application note describes a robust and reliable High-Performance Liquid Chromatography (HPLC) method with Ultraviolet (UV) detection for the quantitative determination of **sodium cyanurate** (analyzed as cyanuric acid) in aqueous samples.

## Principle

This method utilizes reversed-phase HPLC to separate cyanuric acid from other components in the sample matrix. The separation is achieved using a buffered aqueous mobile phase. Quantification is performed by UV detection at 213 nm, a wavelength at which the cyanurate ion exhibits strong absorbance.[1][2][4] The concentration of **sodium cyanurate** in the sample is determined by comparing the peak area of the analyte to a calibration curve prepared from standards of known concentrations.

## Experimental Protocols

### 1. Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is required. The following table summarizes the recommended instrumental parameters.

Parameter	Recommended Conditions
HPLC System	Agilent 1100/1200 series or equivalent
Detector	UV-Vis Detector
Column	Phenyl, 150 x 4.6 mm, 5 µm or Porous Graphitic Carbon (PGC)
Mobile Phase	95% Phosphate Buffer (pH 7.2-7.4) : 5% Methanol (v/v)[1][2]
Flow Rate	1.0 mL/min[4]
Injection Volume	20 µL
Column Temperature	Ambient
UV Detection	213 nm[1][2][4][5][6]

## 2. Reagents and Standards

- Cyanuric Acid Reference Standard: (98% purity or higher)
- Sodium Phosphate Monobasic and Dibasic: ACS grade or higher
- Methanol: HPLC grade
- Deionized Water: 18.2 MΩ·cm
- Ascorbic Acid (optional): For samples containing chlorinated isocyanurates[1][2][3]

## 3. Preparation of Solutions

- Phosphate Buffer (pH 7.3): Prepare a solution of sodium phosphate (monobasic and dibasic) in deionized water and adjust the pH to 7.2-7.4.[1][2]

- Mobile Phase: Mix the prepared phosphate buffer and methanol in a 95:5 (v/v) ratio.[\[1\]](#)[\[2\]](#)  
Degas the mobile phase before use.
- Stock Standard Solution (1000 mg/L): Accurately weigh and dissolve an appropriate amount of cyanuric acid reference standard in deionized water.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock standard solution with deionized water to achieve concentrations within the desired calibration range (e.g., 0.5 - 125 mg/L).[\[1\]](#)[\[2\]](#)[\[3\]](#)

#### 4. Sample Preparation

- Aqueous Samples (e.g., swimming pool water): Filter the sample through a 0.45 µm syringe filter prior to injection.[\[5\]](#)[\[6\]](#)
- Samples containing chlorinated isocyanurates: To convert chlorinated isocyanurates to cyanuric acid, add a small amount of ascorbic acid to the sample and allow it to react before filtration.[\[1\]](#)[\[2\]](#)[\[3\]](#)

#### 5. Calibration and Analysis

- Inject the working standard solutions into the HPLC system to generate a calibration curve by plotting peak area against concentration.
- Inject the prepared samples into the HPLC system.
- Identify the cyanuric acid peak in the sample chromatogram by comparing its retention time with that of the standards.
- Quantify the concentration of cyanuric acid in the samples using the calibration curve.

## Data Presentation

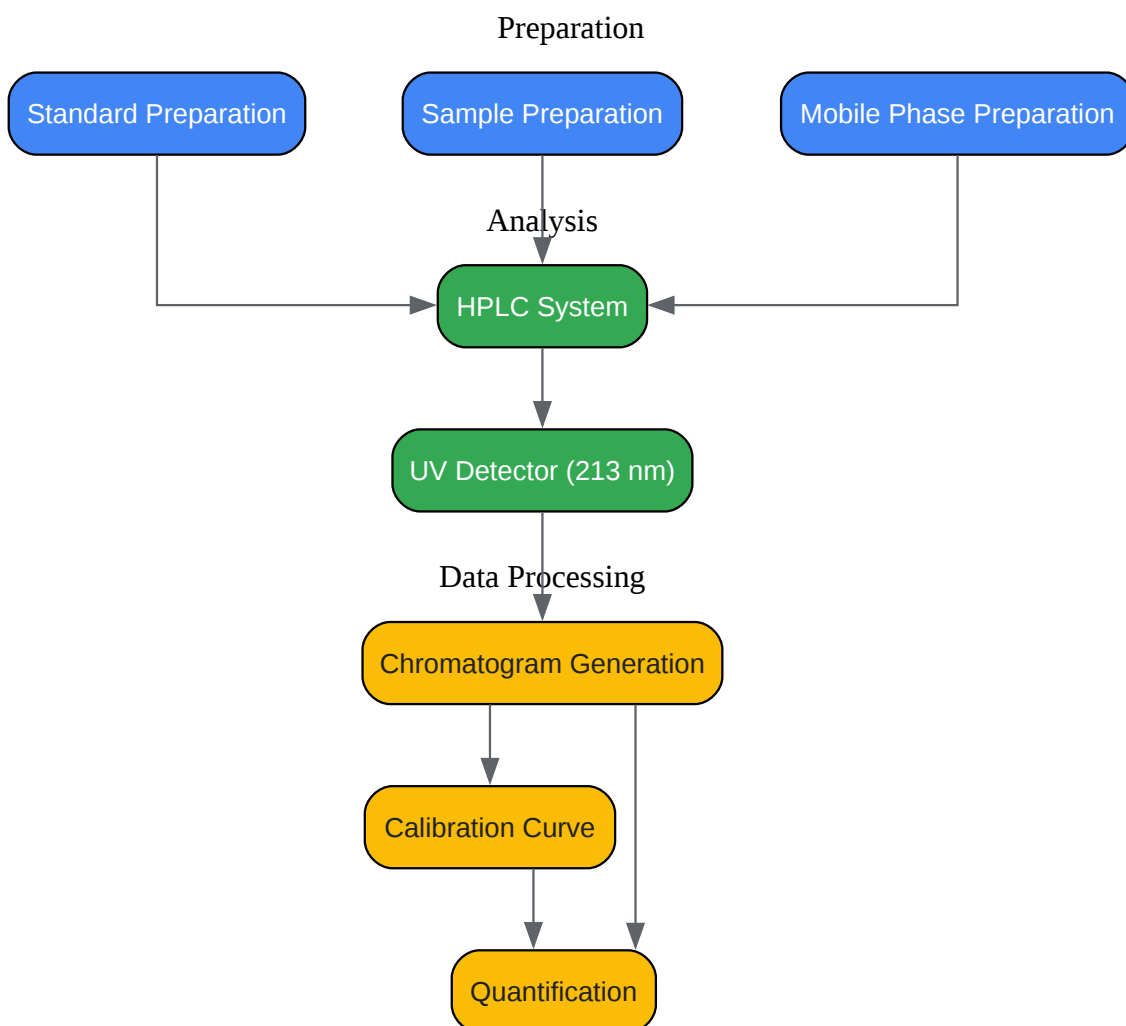
Table 1: Method Validation Parameters

The following table summarizes typical method validation parameters for the HPLC-UV determination of cyanuric acid.

Parameter	Phenyl Column	Porous Graphitic Carbon (PGC) Column
Linearity Range (mg/L)	0.5 - 125[1][2][3]	0.5 - 125
Correlation Coefficient ( $r^2$ )	> 0.999	> 0.999
Method Detection Limit (MDL) (mg/L)	0.07[5][6][7]	0.02[5][6][7]
Limit of Quantitation (LOQ) (mg/L)	0.2	0.07
Recovery (%)	98 - 102	99.8[5][6][7]
Precision (%RSD)	< 5	< 5

## Mandatory Visualization

Experimental Workflow Diagram



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Caption: HPLC-UV workflow for **sodium cyanurate** determination.

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